

Methyl 5-bromo-3-methoxypicolinate chemical properties

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Compound of Interest

Compound Name:	Methyl 5-bromo-3-methoxypicolinate
Cat. No.:	B1421094

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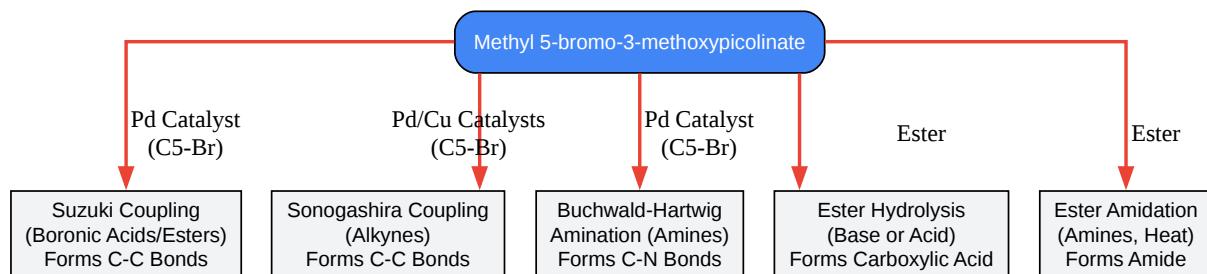
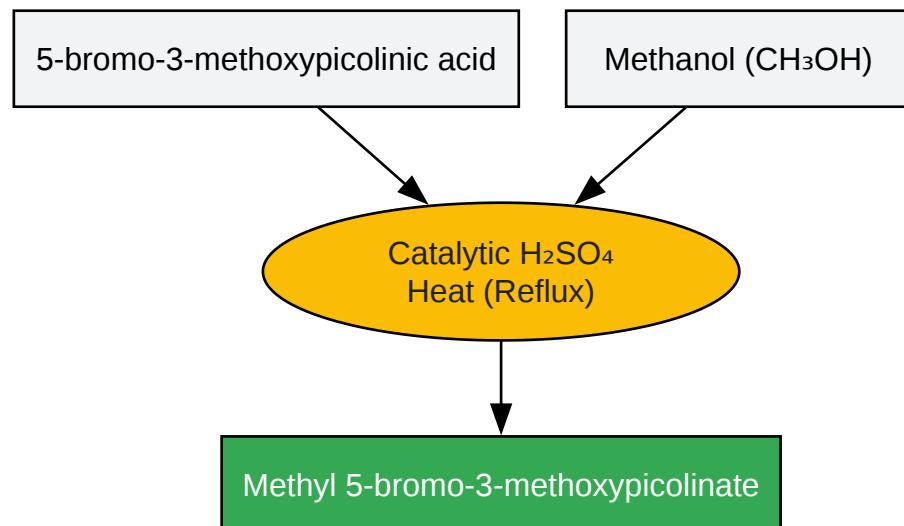
Core Chemical Identity and Physicochemical Properties

Accurate identification and understanding of a compound's fundamental properties are the bedrock of successful experimental design. **Methyl 5-bromo-3-methoxypicolinate** is a solid at room temperature and possesses the key structural and physical characteristics summarized below.

Structural and Physical Data Summary

Identifier	Value	Source
Chemical Name	Methyl 5-bromo-3-methoxypicolinate	[2]
Synonyms	Methyl 5-Bromo-3-methoxypyridine-2-carboxylate; 5-Bromo-3-methoxy-pyridine-2-carboxylic acid methyl ester	[2]
CAS Number	1142192-55-9	[2]
Molecular Formula	C ₈ H ₈ BrNO ₃	[2] [3]
Molecular Weight	246.06 g/mol	[2]
Physical Form	Solid	
SMILES	COC(=O)c1ncc(Br)cc1OC	[3]
InChI Key	SSIURRLLLWFNCI-UHFFFAOYSA-N	[3]
Storage	Room temperature	[1]

Chemical Structure Diagram



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References

- 1. Methyl 5-Bromo-3-Methoxypicolinate [myskinrecipes.com]
- 2. Methyl 5-bromo-3-methoxypicolinate | 1142192-55-9 [chemicalbook.com]
- 3. Methyl 5-bromo-3-methoxypicolinate - Amerigo Scientific [amerigoscientific.com]
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